

Introduction: The Versatility of a Sterically Influenced Building Block

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Compound of Interest

Compound Name: *[2-(Tert-butoxy)ethyl]
(methyl)amine*

CAS No.: 1008119-69-4

Cat. No.: B1525334

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2-(Tert-butoxy)ethylamine is a primary amine that has garnered significant interest in synthetic organic chemistry. Its unique structure, which combines a reactive primary amino group with a sterically demanding tert-butoxy group, makes it a valuable intermediate in the synthesis of a wide range of complex molecules. The bulky tert-butyl moiety provides a significant steric shield, which can be strategically leveraged to direct the stereochemical outcome of reactions, enhance selectivity, and prevent undesirable side reactions[1]. This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of 2-(Tert-butoxy)ethylamine, offering a technical resource for researchers and professionals in drug development and materials science. Its hydrochloride salt is frequently used to improve handling and solubility in aqueous media, making it a versatile reagent in various synthetic contexts[2].

Part 1: Core Chemical Identity and Physicochemical Properties

The fundamental properties of 2-(Tert-butoxy)ethylamine and its commonly used hydrochloride salt are summarized below. The presence of both an ether linkage and an amine group within a

short alkyl chain defines its chemical character.

Chemical Structure

Caption: Chemical structure of 2-(Tert-butoxy)ethylamine.

Physicochemical Data

Property	Value	Source(s)
IUPAC Name	2-((2-methylpropan-2-yl)oxy)ethanamine	[1]
Molecular Formula	C ₆ H ₁₅ NO	[1]
Molecular Weight	117.19 g/mol	[1]
CAS Number	88615-68-3 (Free Base)	[1]
335598-67-9 (HCl Salt)	[2][3]	
Appearance	Colorless liquid (Free Base)	
White crystalline powder (HCl Salt)	[2]	
Melting Point	107 - 120 °C (HCl Salt)	[2]
Purity	≥95% (Commonly available)	[1][3]
InChI Key	BLMLZYILSIZQTL-UHFFFAOYSA-N	[1]

Part 2: Spectroscopic Characterization

Spectroscopic analysis is crucial for the verification of the structure and purity of 2-(Tert-butoxy)ethylamine. The expected spectral data are outlined below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton (¹H) and carbon-13 (¹³C) NMR spectra provide a clear fingerprint of the molecule's carbon-hydrogen framework.

Nucleus	Expected Chemical Shift (ppm)	Multiplicity	Assignment	Rationale
^1H NMR	~1.1 - 1.3	Singlet (s)	9H, $-\text{C}(\text{CH}_3)_3$	The nine protons of the tert-butyl group are equivalent due to free rotation, resulting in a strong singlet.[1]
~1.5 - 2.0	Broad Singlet (br s)	2H, $-\text{NH}_2$	Amine protons are exchangeable and often appear as a broad signal. This signal disappears upon D_2O exchange. [4]	
~2.7 - 2.9	Triplet (t)	2H, $-\text{OCH}_2\text{CH}_2\text{NH}_2$	Methylene group adjacent to the electron-withdrawing nitrogen atom is deshielded.[4]	
~3.3 - 3.5	Triplet (t)	2H, $-\text{OCH}_2\text{CH}_2\text{NH}_2$	Methylene group adjacent to the more electronegative oxygen atom appears further downfield.	
^{13}C NMR	~27 - 29	Quartet (q)	$-\text{C}(\text{CH}_3)_3$	Carbon atoms of the three

equivalent
methyl groups.

~40 - 42	Triplet (t)	-OCH ₂ CH ₂ NH ₂	Carbon adjacent to the amine group.[5]
~62 - 64	Triplet (t)	-OCH ₂ CH ₂ NH ₂	Carbon adjacent to the oxygen atom.
~72 - 74	Singlet (s)	-OC(CH ₃) ₃	Quaternary carbon of the tert-butyl group.

Infrared (IR) Spectroscopy

The IR spectrum is particularly useful for identifying the primary amine functionality.

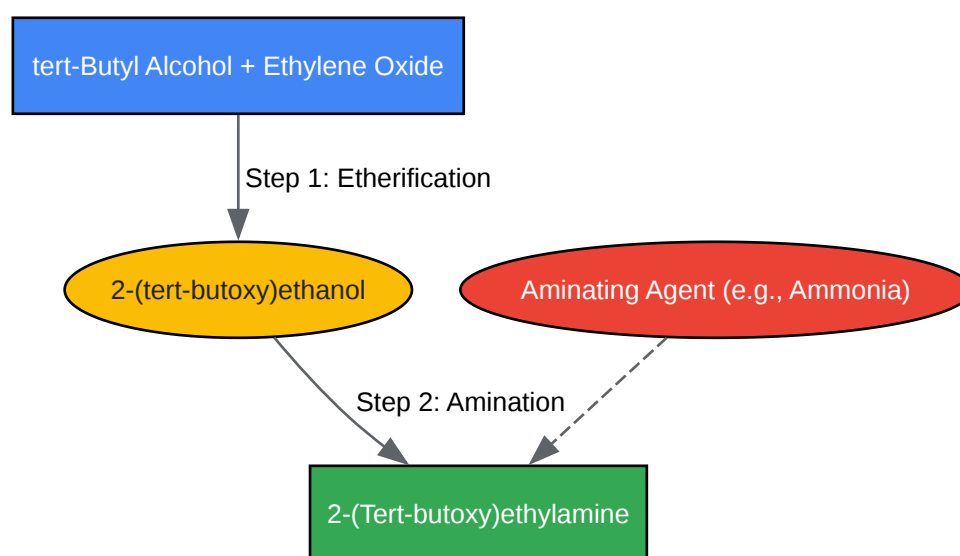
Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
3300 - 3500	Medium-Strong	N-H Stretch	Primary amines typically show two bands in this region (symmetric and asymmetric stretching).[4][6]
2850 - 2950	Strong	C-H Stretch	Aliphatic C-H bonds of the methylene and methyl groups.[7]
1550 - 1650	Medium	N-H Bend (Scissoring)	Characteristic bending vibration for primary amines.[4]
1050 - 1250	Strong	C-O-C Stretch	Strong, characteristic absorption for the ether linkage.[7]

Part 3: Synthesis and Safe Handling

The industrial production of 2-(Tert-butoxy)ethylamine is typically a two-step process that can be adapted for laboratory-scale synthesis. Due to its chemical nature, strict safety protocols must be followed.

General Synthesis Route

The most common synthetic pathway involves the formation of an ether followed by amination[1]. This approach is efficient and scalable, with continuous flow processes being particularly suitable for the amination step in industrial settings[1].



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Caption: Industrial synthesis workflow for 2-(Tert-butoxy)ethylamine.

Illustrative Laboratory Protocol: Amination of 2-(tert-butoxy)ethanol

Disclaimer: This protocol is for illustrative purposes. All laboratory work should be conducted with a thorough risk assessment and under appropriate safety controls.



- **Reaction Setup:** In a high-pressure reactor equipped with a magnetic stirrer, charge 2-(tert-butoxy)ethanol (1 equivalent) and a suitable amination catalyst.

- Ammonia Addition: Cool the reactor to -78 °C and condense anhydrous ammonia (excess, e.g., 10-20 equivalents) into the vessel.
- Reaction Execution: Seal the reactor and allow it to warm to room temperature. Heat the reactor to 150-200 °C. The pressure will increase significantly. Maintain this temperature for 12-24 hours, monitoring the reaction progress by GC-MS if possible.
- Work-up: Cool the reactor to room temperature and carefully vent the excess ammonia in a well-ventilated fume hood.
- Purification: Transfer the crude reaction mixture and remove any catalyst by filtration. The resulting liquid can be purified by fractional distillation under reduced pressure to yield pure 2-(Tert-butoxy)ethylamine.

Safety and Handling

2-(Tert-butoxy)ethylamine and its salts are hazardous chemicals that require careful handling.

GHS Hazard Information[1]

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)
Flammable Liquid		Danger	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	corrosive	Danger	H314: Causes severe skin burns and eye damage
Eye Damage/Irritation	corrosive	Danger	H318: Causes serious eye damage
Respiratory Irritation		Warning	H335: May cause respiratory irritation

Protocol for Safe Handling and Storage

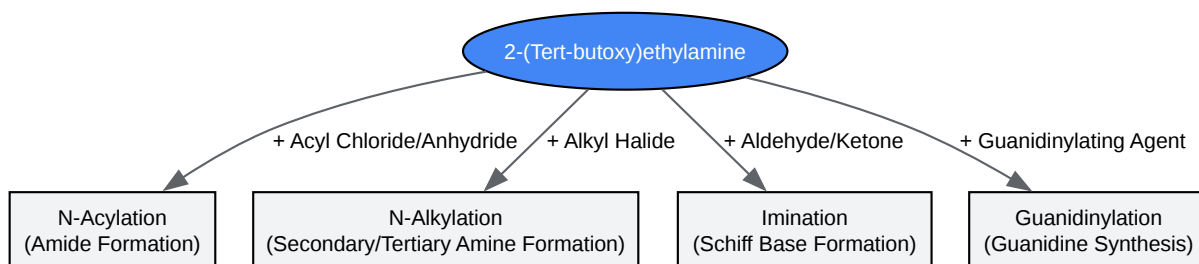
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a flame-retardant lab coat[8][9].
- Ventilation: Handle the compound exclusively in a well-ventilated chemical fume hood to avoid inhalation of vapors[10][11].
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and ensure electrical equipment is properly grounded to prevent static discharge[8][10].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids[8]. The recommended storage temperature is often between 0 - 8 °C[2].
- Spill Response: In case of a spill, evacuate the area. Use an inert absorbent material to contain the spill. Do not allow the chemical to enter drains. Dispose of contaminated material as hazardous waste in accordance with local regulations[11].

Part 4: Chemical Reactivity and Synthetic Utility

The synthetic value of 2-(Tert-butoxy)ethylamine is derived from the predictable reactivity of its primary amine group, which can be modulated by the steric bulk of the adjacent tert-butoxy group.

Key Reactions

The primary amine is a versatile nucleophile and base, readily participating in a variety of fundamental organic transformations[1].



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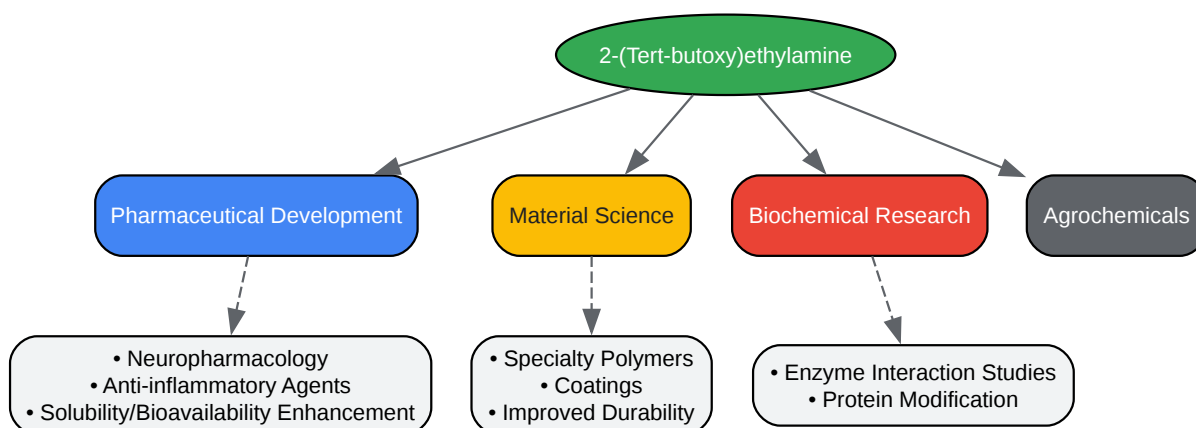
Caption: Key reaction pathways for 2-(Tert-butoxy)ethylamine.

- **N-Acylation:** The amine readily reacts with acyl chlorides, anhydrides, or carboxylic acids (with coupling agents) to form stable amide bonds. This is a cornerstone reaction for incorporating the tert-butoxyethyl motif into larger molecules.
- **N-Alkylation:** Reaction with alkyl halides or reductive amination with aldehydes/ketones yields secondary or tertiary amines. The steric hindrance of the tert-butoxy group can sometimes slow the rate of multiple alkylations, allowing for selective mono-alkylation under controlled conditions.
- **Guanidinylation:** It serves as a precursor for synthesizing substituted guanidines, which are important functional groups in many biologically active molecules[12][13].

The steric hindrance provided by the tert-butoxy group can be advantageous in asymmetric synthesis where it can act as a bulky substituent to influence the facial selectivity of reactions at nearby chiral centers.

Part 5: Applications in Research and Drug Development

2-(Tert-butoxy)ethylamine is not merely a laboratory curiosity; it is a commercially available building block with diverse applications across several scientific disciplines.



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Caption: Major application areas of 2-(Tert-butoxy)ethylamine.

- **Pharmaceutical Development:** This is a primary application area. The compound is used as an intermediate to synthesize active pharmaceutical ingredients (APIs). Its incorporation can enhance the solubility and bioavailability of drug candidates, crucial parameters in drug design[2]. It has been effectively used in the development of novel therapeutics in neuropharmacology and anti-inflammatory research[2].
- **Material Science:** The amine is applied in the formulation of specialty polymers and coatings. The tert-butyl group can impart desirable properties such as increased thermal stability and chemical resistance[2].
- **Biochemical Research:** It is employed in the study of enzyme-ligand interactions and for the chemical modification of proteins, aiding in the elucidation of biological pathways[2].
- **Agrochemicals:** It plays a role as an intermediate in the development of modern herbicides and pesticides, contributing to their efficacy and environmental profile[2].
- **Analytical Chemistry:** The compound can be used as a reagent in various analytical techniques, helping in the detection and quantification of other substances[2].

Conclusion

2-(Tert-butoxy)ethylamine is a highly valuable and versatile bifunctional molecule. Its properties are defined by the interplay between the nucleophilic primary amine and the sterically influential tert-butoxy group. This unique combination allows chemists to utilize it as a strategic building block for introducing specific steric and electronic properties into target molecules. From enhancing the drug-like properties of pharmaceutical candidates to formulating robust industrial polymers, 2-(Tert-butoxy)ethylamine continues to be a relevant and powerful tool for researchers and developers across the chemical sciences.

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